

3-Bromo-L-phenylalanine physical properties

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Compound of Interest

Compound Name: 3-Bromo-L-phenylalanine

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An In-depth Technical Guide on the Physical Properties of **3-Bromo-L-phenylalanine**

Introduction

3-Bromo-L-phenylalanine is a derivative of the essential amino acid L-phenylalanine, characterized by the substitution of a bromine atom at the meta position (carbon 3) of the phenyl ring. This modification imparts unique chemical properties that make it a valuable tool in various scientific disciplines, including drug discovery, peptide synthesis, and biochemical research. Its applications range from serving as a building block in the synthesis of novel pharmaceuticals, particularly for neurological disorders, to its use in studies of protein synthesis and enzyme mechanisms.^[1] This guide provides a comprehensive overview of the core physical properties of **3-Bromo-L-phenylalanine**, intended for researchers, scientists, and professionals in drug development.

Core Physical Properties

The physical characteristics of **3-Bromo-L-phenylalanine** are fundamental to its application in research and development. These properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ BrNO ₂	[1][2][3]
Molecular Weight	244.09 g/mol	[3][4][5][6]
Appearance	White to off-white or grey crystalline powder	[1][3][6]
Melting Point	208 - 210 °C	[1]
Optical Rotation	[α] ²⁰ /D = +3 ± 1° (c=2 in 1N NaOH)	[1]
Water Solubility	Slightly soluble. 15.38 mg/mL with sonication and pH adjusted to 3 with HCl.	[3][4][6][7][8]
DMSO Solubility	5 mg/mL with sonication.	[3]
pKa	Data not available. For reference, the pKa values for the carboxyl and amino groups of L-phenylalanine are approximately 2.20 and 9.31, respectively.[9]	

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are protocols for the synthesis of **3-Bromo-L-phenylalanine** and the determination of its key physical properties.

Synthesis of 3-Bromo-L-phenylalanine

A common method for the synthesis of **3-Bromo-L-phenylalanine** involves the deprotection of a Boc-protected precursor.[8]

Materials:

- (S)-3-(3-bromophenyl)-2-((tert-butoxycarbonyl)amino)propionic acid

- 4 M Hydrochloric acid in 1,4-dioxane
- Stirring apparatus
- Reaction vessel

Procedure:

- Suspend (S)-3-(3-bromophenyl)-2-((tert-butoxycarbonyl)amino)propionic acid (5.0 g, 14.5 mmol) in a 1,4-dioxane solution of 4 M hydrochloric acid (75 mL).
- Stir the reaction mixture at room temperature for 16 hours.
- Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion, the product can be isolated and purified using standard laboratory techniques.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.

Apparatus:

- Capillary tubes
- Melting point apparatus

Procedure:

- A small, dry sample of **3-Bromo-L-phenylalanine** is packed into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting point.

Determination of Optical Rotation

Optical rotation is a key property for chiral molecules like **3-Bromo-L-phenylalanine**.

Apparatus:

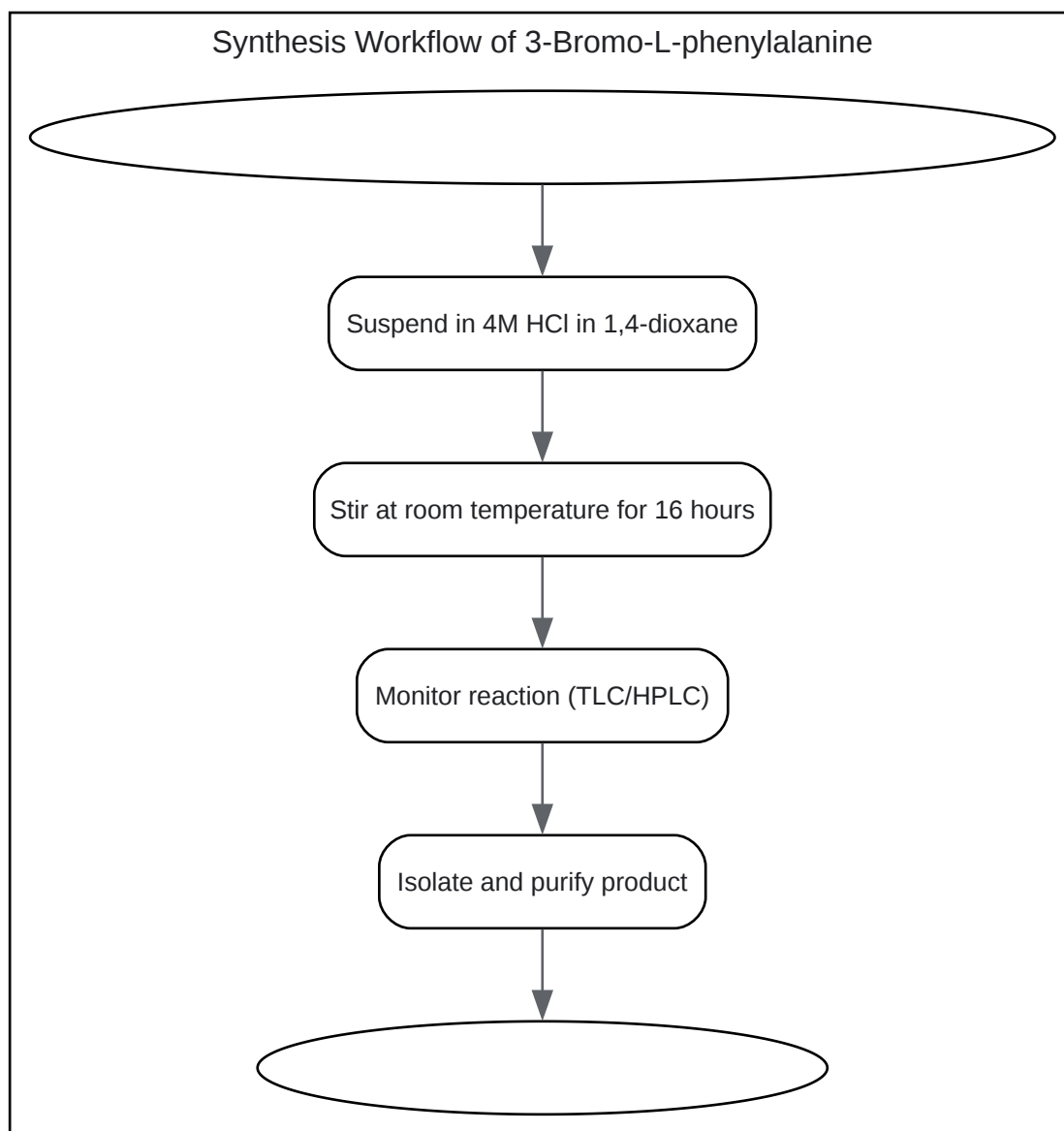
- Polarimeter
- Sodium lamp (D-line, 589 nm)
- Volumetric flask
- Analytical balance

Procedure:

- A solution of **3-Bromo-L-phenylalanine** is prepared by dissolving a precisely weighed sample in a known volume of 1N NaOH to achieve a concentration of 2 g/100mL.
- The polarimeter tube is filled with the solution, ensuring no air bubbles are present.
- The tube is placed in the polarimeter, and the optical rotation is measured at 20°C using the sodium D-line.
- The specific rotation is calculated based on the observed rotation, the concentration of the solution, and the path length of the polarimeter tube.

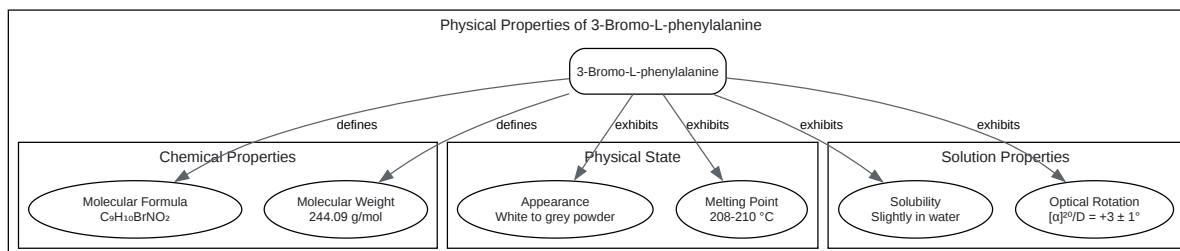
Visualizations

The following diagrams illustrate the synthesis workflow and the interrelation of the physical properties of **3-Bromo-L-phenylalanine**.



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Caption: Workflow for the synthesis of **3-Bromo-L-phenylalanine**.



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Caption: Interrelation of physical properties of **3-Bromo-L-phenylalanine**.

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